

STF-118804 solubility issues and solutions

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Compound of Interest

Compound Name: STF-118804

Cat. No.: B15615598

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Technical Support Center: STF-118804

Welcome to the technical support center for **STF-118804**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility and handling of **STF-118804** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **STF-118804** and what is its mechanism of action?

A1: **STF-118804** is a potent and selective small molecule inhibitor of nicotinamide phosphoribosyltransferase (NAMPT).[1][2] NAMPT is the rate-limiting enzyme in the salvage pathway that synthesizes nicotinamide adenine dinucleotide (NAD⁺) from nicotinamide.[2][3] By inhibiting NAMPT, **STF-118804** depletes intracellular NAD⁺ levels, which can lead to metabolic collapse and cell death, particularly in cancer cells that have a high energy demand.[3][4] It has been shown to induce apoptosis and reduce the viability of various cancer cell lines, including B-cell acute lymphoblastic leukemia (B-ALL) and pancreatic ductal adenocarcinoma (PDAC).[1][2][3][5]

Q2: What is the recommended storage condition for **STF-118804**?

A2: **STF-118804** is supplied as a crystalline solid or powder and should be stored at -20°C for long-term stability (≥ 2-4 years).[1][5] Stock solutions in DMSO can also be stored at -20°C for up to 3 months, or at -80°C for up to a year.[1][6] It is advisable to aliquot stock solutions to avoid repeated freeze-thaw cycles.[6][7]

Q3: What are the primary solvents for dissolving **STF-118804**?

A3: The most common and effective solvent for **STF-118804** is dimethyl sulfoxide (DMSO).[1][5][6][7][8] It is also soluble in N,N-dimethylformamide (DMF).[5] **STF-118804** is reported to be insoluble in water and ethanol.[6][7][9]

Troubleshooting Guide

Issue: My **STF-118804** is not dissolving properly in DMSO.

- Solution 1: Check the quality of your DMSO. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can significantly reduce the solubility of **STF-118804**. [6] Always use fresh, anhydrous, high-purity DMSO. [6]
- Solution 2: Gentle warming and sonication. To aid dissolution, you can gently warm the solution (e.g., in a 37°C water bath) and use sonication. [10] Ensure the vial is tightly capped to prevent moisture absorption.
- Solution 3: Verify the concentration. Double-check your calculations to ensure you are not attempting to prepare a stock solution that exceeds the maximum solubility of **STF-118804** in DMSO (see solubility table below).

Issue: The compound precipitates when I dilute my DMSO stock solution into an aqueous buffer or cell culture medium.

- Problem: **STF-118804** is poorly soluble in aqueous solutions. [5][6][7] When a concentrated DMSO stock is diluted into an aqueous environment, the compound can crash out of solution.
- Solution 1: Lower the final concentration. The final concentration of **STF-118804** in your aqueous medium should be low enough to remain soluble. The final DMSO concentration in cell culture should typically be kept below 0.5% to avoid solvent toxicity.
- Solution 2: Use a formulation with co-solvents for in vivo studies. For animal studies, specific formulations are required to maintain solubility. A common approach involves a multi-component vehicle. See the In Vivo Formulation Protocol below.

- Solution 3: Prepare fresh dilutions. For in vitro assays, prepare fresh dilutions from your DMSO stock solution just before use. Add the stock solution to the medium while vortexing to ensure rapid and even dispersion.

Data Presentation

STE-118804 Solubility Data

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Source
DMSO	61	132.16	Selleck Chemicals[6]
DMSO	53	114.83	AdooQ Bioscience[7]
DMSO	47	~101.8	Tribioscience[1]
DMSO	25	54.17	MedChemExpress[10]
DMSO	20	~43.3	Cayman Chemical[5]
DMSO	≥19.1	≥41.4	RayBiotech, APExBIO[8][9]
DMF	25	~54.2	Cayman Chemical[5]
DMF:PBS (pH 7.2) (1:5)	0.2	~0.43	Cayman Chemical[5]
Ethanol	Insoluble (<1 mg/mL)	-	Selleck Chemicals, AdooQ Bioscience[6][7]
Water	Insoluble	-	Selleck Chemicals, AdooQ Bioscience[6][7]

Note: Solubility can vary slightly between batches.

Experimental Protocols

Protocol 1: Preparation of STF-118804 Stock Solution for In Vitro Use

- Reagent: **STF-118804** powder, anhydrous DMSO.
- Procedure:
 - Allow the **STF-118804** vial to equilibrate to room temperature before opening.
 - Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
 - Vortex and/or sonicate until the powder is completely dissolved. Gentle warming to 37°C may assist dissolution.
 - Aliquot the stock solution into smaller volumes in tightly sealed tubes to avoid repeated freeze-thaw cycles.
 - Store aliquots at -20°C or -80°C.

Protocol 2: General Protocol for In Vivo Formulation

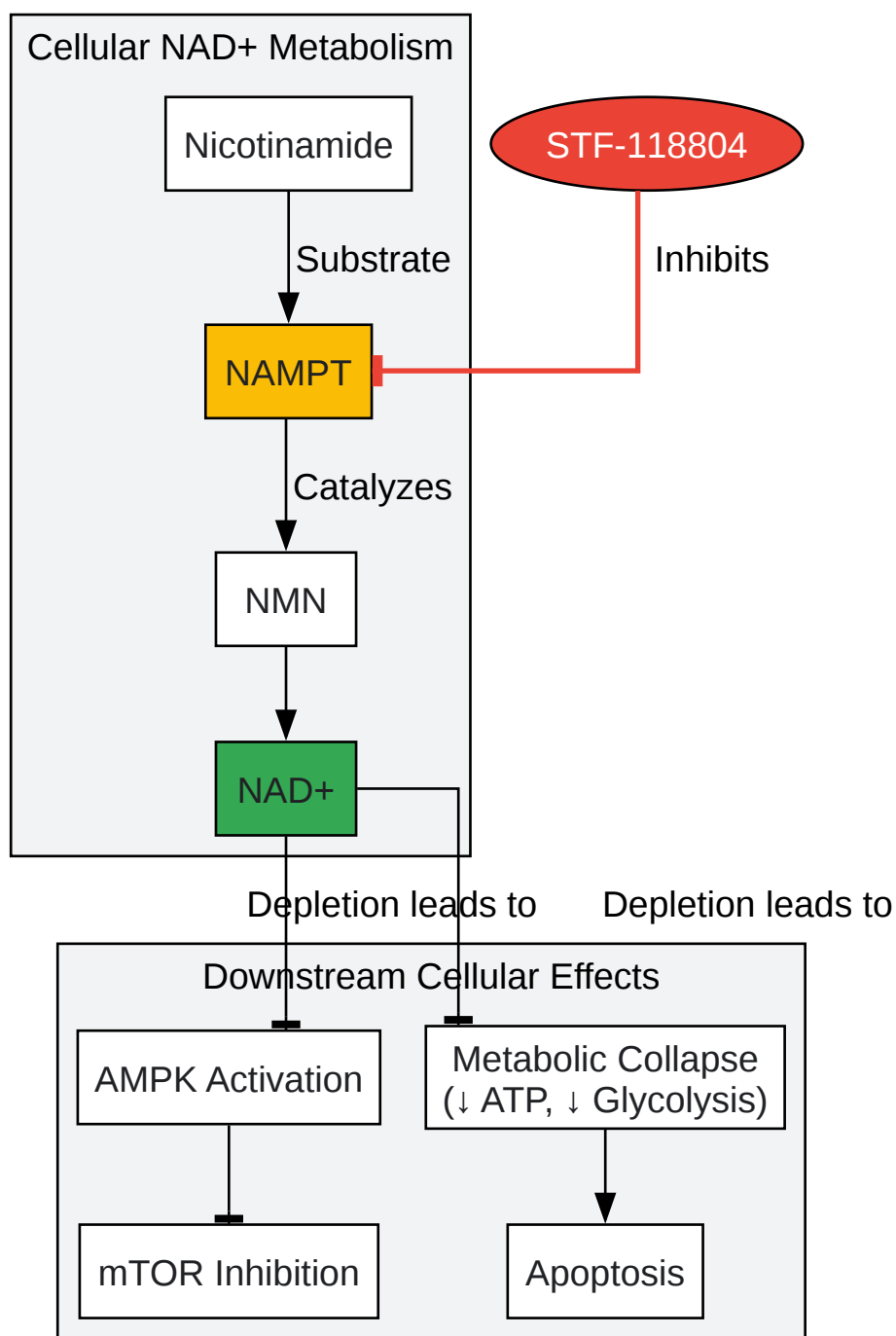
This protocol is based on a formulation method provided by Selleck Chemicals and is intended for subcutaneous or intraperitoneal administration.[6]

- Reagents: **STF-118804**, DMSO, PEG300, Tween 80, sterile ddH₂O or saline.
- Procedure for a 1 mg/mL working solution:
 - Prepare a 20 mg/mL stock solution of **STF-118804** in DMSO.
 - To prepare 1 mL of the final formulation, start with 400 µL of PEG300.
 - Add 50 µL of the 20 mg/mL **STF-118804** DMSO stock solution to the PEG300. Mix thoroughly until the solution is clear.
 - Add 50 µL of Tween 80 to the mixture. Mix again until clear.

- Add 500 μ L of sterile ddH₂O or saline to bring the final volume to 1 mL. Mix thoroughly.
- The final vehicle composition will be 5% DMSO, 40% PEG300, 5% Tween 80, and 50% aqueous solution.
- Important Considerations:
 - This formulation should be prepared fresh before each use.
 - The order of solvent addition is critical for maintaining solubility.
 - Always observe the final solution for any signs of precipitation before administration.

Mandatory Visualizations

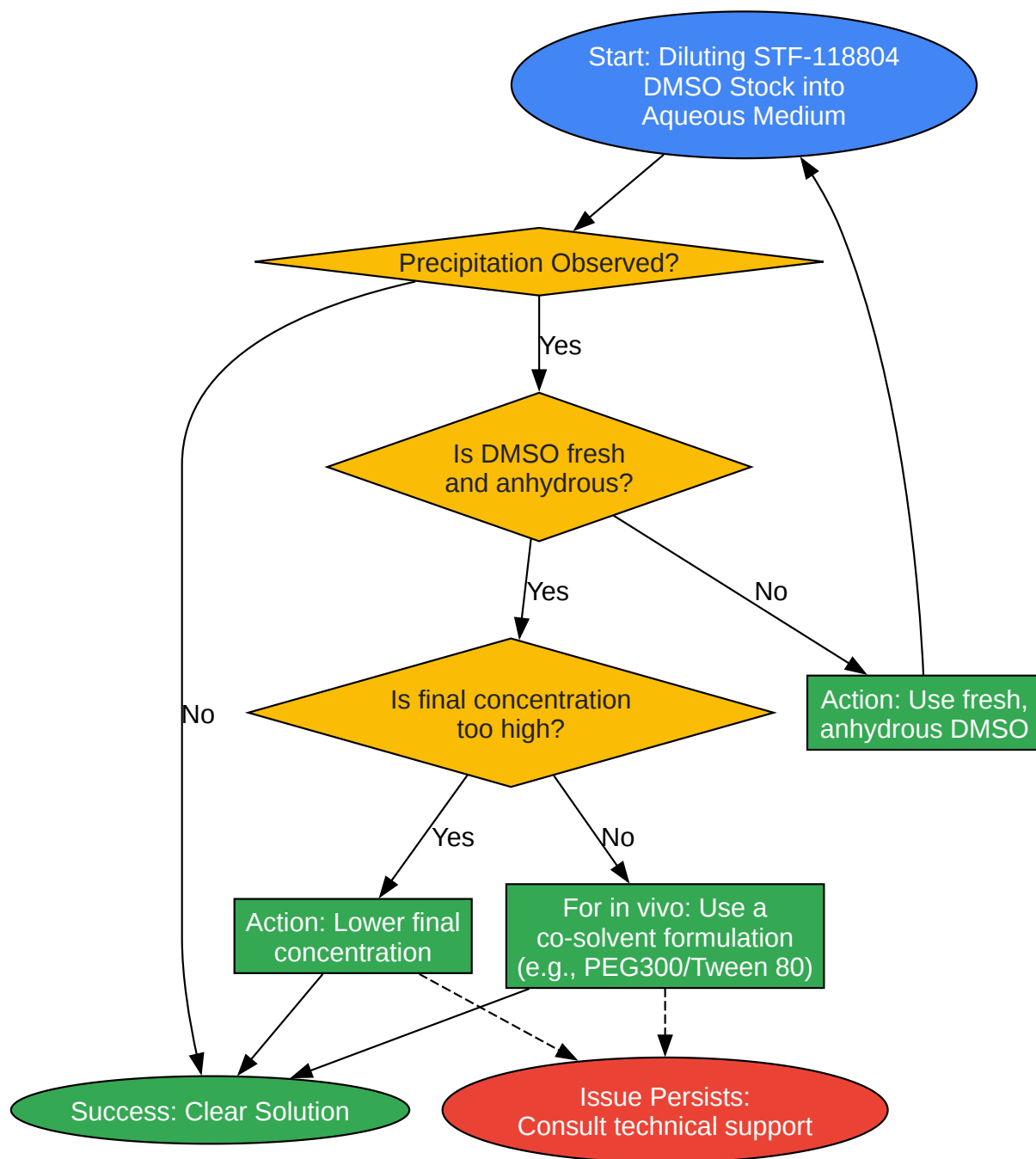
STF-118804 Mechanism of Action and Downstream Effects



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Caption: **STF-118804** inhibits NAMPT, blocking NAD⁺ synthesis and causing metabolic collapse.

Troubleshooting Logic for **STF-118804** Dilution



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Caption: A workflow for troubleshooting **STF-118804** precipitation issues.

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